

Essential Safety and Handling Guidance for Lsz-102

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Compound of Interest

Compound Name: Lsz-102

Cat. No.: B608664

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IMMEDIATE ACTION REQUIRED: The following information provides critical safety protocols for the handling and disposal of **Lsz-102**, a potent selective estrogen receptor degrader (SERD). Adherence to these guidelines is essential to ensure personnel safety and mitigate environmental contamination.

Lsz-102 is a potent, orally bioavailable SERD under investigation for the treatment of estrogen receptor-positive breast cancer.^{[1][2][3][4][5]} As a high-potency active pharmaceutical ingredient (HPAPI), **Lsz-102** requires stringent handling protocols to prevent occupational exposure and ensure a safe laboratory environment. The health and safety of researchers and drug development professionals are paramount.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **Lsz-102**. This includes primary and secondary engineering controls, supplemented by a comprehensive PPE regimen.

Core PPE Ensemble:

- Gloves: Double-gloving with nitrile gloves is the recommended minimum. For prolonged handling or in the event of a spill, laminate film gloves (e.g., Silver Shield®/4H®) should be worn as the outer layer. Always consult the glove manufacturer's compatibility chart for specific chemical resistance data.

- Eye Protection: Chemical splash goggles that meet ANSI Z87.1 standards are required at all times. A face shield should be worn over the goggles when there is a significant risk of splashes or aerosol generation.[6]
- Lab Coat: A disposable, solid-front, back-tying lab coat made of a low-linting material such as Tyvek® is required.[3] This should be changed immediately if contaminated.
- Respiratory Protection: A NIOSH-approved respirator with a P100 filter is required when handling **Lsz-102** powder outside of a containment device. A powered air-purifying respirator (PAPR) may be necessary for procedures with a high potential for aerosolization.[7]
- Foot Protection: Fully enclosed, chemical-resistant footwear and disposable shoe covers are mandatory within the designated handling area.

Illustrative Glove Compatibility for Solvents in API Synthesis:

Glove Material	Acetone	Acetonitrile	Dichloromethane	Isopropanol
Nitrile	Poor	Good	Poor	Excellent
Latex	Good	Good	Poor	Good
Butyl Rubber	Excellent	Excellent	Poor	Excellent
Neoprene	Good	Good	Fair	Excellent
Laminate Film	Excellent	Excellent	Excellent	Excellent

Note: This table provides general guidance. Always refer to the manufacturer's specific breakthrough time and permeation rate data for the chemicals in use.

Operational Plan for Handling **Lsz-102**

Engineering Controls:

All handling of **Lsz-102** powder must be conducted within a certified containment device, such as a containment ventilated enclosure (CVE), glovebox, or biological safety cabinet (Class II,

Type B2). The containment device must be maintained under negative pressure relative to the surrounding laboratory.[\[6\]](#)[\[7\]](#)

Step-by-Step Handling Protocol:

- Preparation:
 - Designate a specific area for handling **Lsz-102**.
 - Ensure all necessary PPE, spill kit materials, and waste disposal containers are readily accessible.
 - Verify that the containment device is functioning correctly.
- Donning PPE: Follow the donning sequence outlined in the workflow diagram below.
- Handling:
 - Perform all manipulations of **Lsz-102** powder within the containment device.
 - Use dedicated equipment (spatulas, weigh boats, etc.). If not disposable, decontaminate them immediately after use.
 - Avoid generating dust or aerosols.
- Post-Handling:
 - Decontaminate the work surface within the containment device.
 - Securely seal all containers of **Lsz-102**.
 - Follow the doffing sequence for PPE as illustrated in the workflow diagram.
- Doffing PPE: Follow the doffing sequence outlined in the workflow diagram below to prevent cross-contamination.

Disposal Plan

All waste generated from the handling of **Lsz-102** is considered hazardous pharmaceutical waste and must be disposed of accordingly.

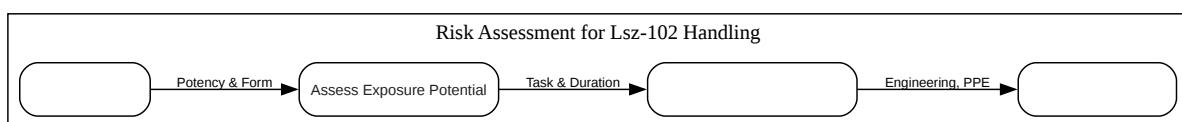
Waste Segregation and Disposal:

- Solid Waste: All disposable PPE, weigh boats, and other contaminated materials must be placed in a clearly labeled, sealed, and puncture-resistant hazardous waste container.
- Liquid Waste: Unused solutions containing **Lsz-102** and contaminated solvents should be collected in a designated, sealed hazardous waste container.
- Sharps: Any contaminated needles, syringes, or other sharps must be disposed of in a designated sharps container.
- Disposal Method: The primary and recommended method for the disposal of potent pharmaceutical waste is incineration by a licensed hazardous waste disposal company.[\[1\]](#) This ensures the complete destruction of the active compound.[\[1\]](#)

Waste Container Labeling: All waste containers must be labeled with: "Hazardous Pharmaceutical Waste," the name "**Lsz-102**," and the appropriate hazard symbols.

Experimental Protocols and Visualizations

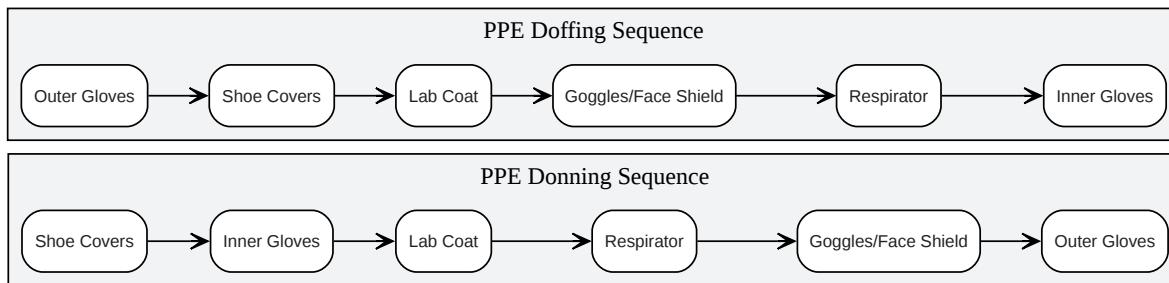
Logical Relationship for Risk Assessment:



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Caption: Risk assessment workflow for handling **Lsz-102**.

Experimental Workflow for PPE Donning and Doffing:



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Caption: Standard PPE donning and doffing workflow.

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